

3-Methylcatechol: A Substrate in Focus for Enzyme Activity Studies

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Compound of Interest

Compound Name: 3-Methylcatechol

Cat. No.: B131232

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Application Note

Introduction

3-Methylcatechol, a derivative of catechol, is an organic compound that serves as a key substrate in various enzymatic reactions, particularly in the context of microbial metabolism and biodegradation pathways. While the initial query focused on its application as an enzyme inhibitor, a comprehensive review of the scientific literature reveals that **3-Methylcatechol** is primarily characterized and utilized as a substrate for specific enzymes, most notably catechol dioxygenases. It is a valuable tool for researchers studying enzyme kinetics, metabolic pathways, and the bioremediation of aromatic compounds. This document provides detailed information on its application as an enzyme substrate, including relevant quantitative data and experimental protocols.

Biochemical Role of 3-Methylcatechol

3-Methylcatechol is a recognized substrate for catechol 1,2-dioxygenase and catechol 2,3-dioxygenase, enzymes that are crucial in the degradation of aromatic compounds by various microorganisms.^[1] These enzymes catalyze the cleavage of the aromatic ring of catechols, a critical step in converting these compounds into intermediates of central metabolism. The specificity of these enzymes for different substituted catechols, including **3-Methylcatechol**, is a subject of ongoing research.

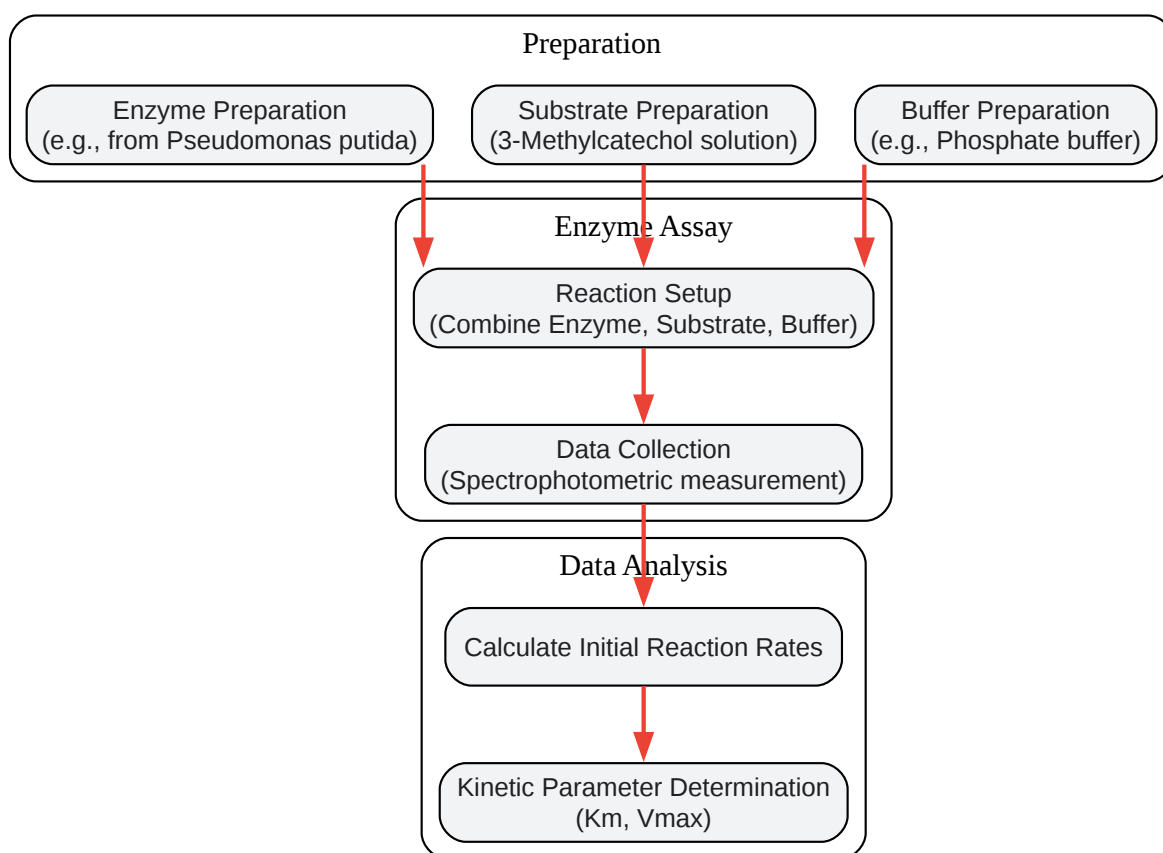
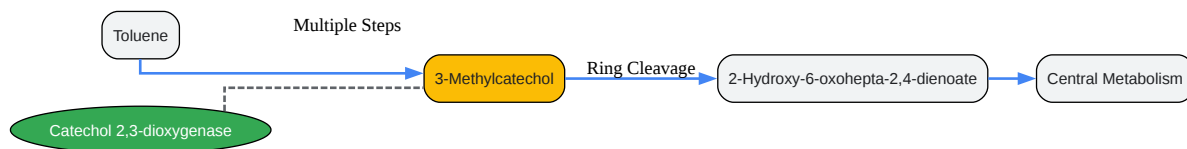
Data Presentation

The following table summarizes the key quantitative data regarding the interaction of **3-Methylcatechol** with catechol 2,3-dioxygenase.

Enzyme	Organism	Substrate	Apparent Michaelis Constant (Km)	Reference
Catechol 2,3-dioxygenase	Pseudomonas putida	3-Methylcatechol	10.6 μ M	[2] [3] [4]
Catechol 2,3-dioxygenase	Pseudomonas putida	Catechol	22.0 μ M	[2] [3] [4]

Signaling and Metabolic Pathways

3-Methylcatechol is an intermediate in the metabolic pathway for the degradation of compounds like toluene and cresols in certain bacteria. The enzyme catechol 2,3-dioxygenase catalyzes the extradiol cleavage of **3-Methylcatechol** to produce 2-hydroxy-6-oxohepta-2,4-dienoate.[\[2\]](#)[\[4\]](#) This reaction is a key step in the mineralization of these aromatic pollutants.



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References

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- To cite this document: BenchChem. [3-Methylcatechol: A Substrate in Focus for Enzyme Activity Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131232#application-of-3-methylcatechol-as-an-enzyme-inhibitor]

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